Personal protective equipment for handling JCP-265

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Compound of Interest

Compound Name: *JCP-265*

Cat. No.: *B13437138*

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Essential Safety and Handling Guide for JCP-265

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, operational, and disposal guidance for the handling of **JCP-265** (CAS No. 140652-99-9). The information herein is compiled to ensure the safe laboratory use of this compound and to establish clear procedural workflows.

Important Notice: As of December 2025, there is no publicly available information regarding the specific biological target, mechanism of action, or established experimental protocols for **JCP-265**. Researchers should exercise the caution appropriate for a novel chemical entity with an undefined biological and toxicological profile.

Compound Information

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Property	Value
Product Name	JCP-265
CAS Number	140652-99-9
Chemical Name	N-[3-(2-bromoethoxy)-4-chloro-1-oxo-1H-2-benzopyran-7-yl]-2-[[(phenylamino)carbonyl]oxy]propanamide
Molecular Formula	C21H18BrClN2O6
Molecular Weight	509.73 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

JCP-265 should be handled with care, assuming it is a potentially hazardous substance. The following recommendations are based on the Safety Data Sheet provided by TargetMol.

Summary of Required Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles.
Hand Protection	Chemical-impermeable gloves.
Skin and Body Protection	Wear suitable protective clothing.
Respiratory Protection	Use in a well-ventilated area. Avoid dust formation.

Operational Plan: Handling and Storage

Strict adherence to the following procedures is mandatory to ensure a safe laboratory environment when working with **JCP-265**.

Engineering Controls

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- Ventilation: Handle **JCP-265** in a well-ventilated place, preferably within a chemical fume hood.
- Safety Stations: Ensure that emergency exits and a risk-elimination area are clearly designated and accessible.

Safe Handling Protocol

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Dispensing: Avoid the formation of dust and aerosols during handling. Use non-sparking tools to prevent ignition from electrostatic discharge.
- Contact Avoidance: Avoid all direct contact with skin and eyes.
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling, and before eating, drinking, or smoking.

Storage Conditions

- Store the container tightly closed in a dry, cool, and well-ventilated place.
- Keep **JCP-265** stored apart from foodstuff containers or incompatible materials.

Emergency Procedures

In the event of accidental exposure or release, follow these procedures immediately.

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Incident	First Aid Measures
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
Accidental Release	1. Evacuate personnel to a safe area. 2. Ensure adequate ventilation and remove all sources of ignition. 3. Wear appropriate PPE, including chemical-impermeable gloves. 4. Prevent further leakage if safe to do so. Do not allow the chemical to enter drains. 5. Collect the spillage with spark-proof tools and explosion-proof equipment. 6. Place the collected material in a suitable, closed container for disposal.

Disposal Plan

Proper disposal of **JCP-265** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Protocol

- Collection: Collect waste **JCP-265** and any contaminated materials (e.g., gloves, absorbent paper) in a designated, sealed, and properly labeled hazardous waste container.
- Storage: Store the waste container in a secure, well-ventilated area, away from incompatible materials, pending disposal.

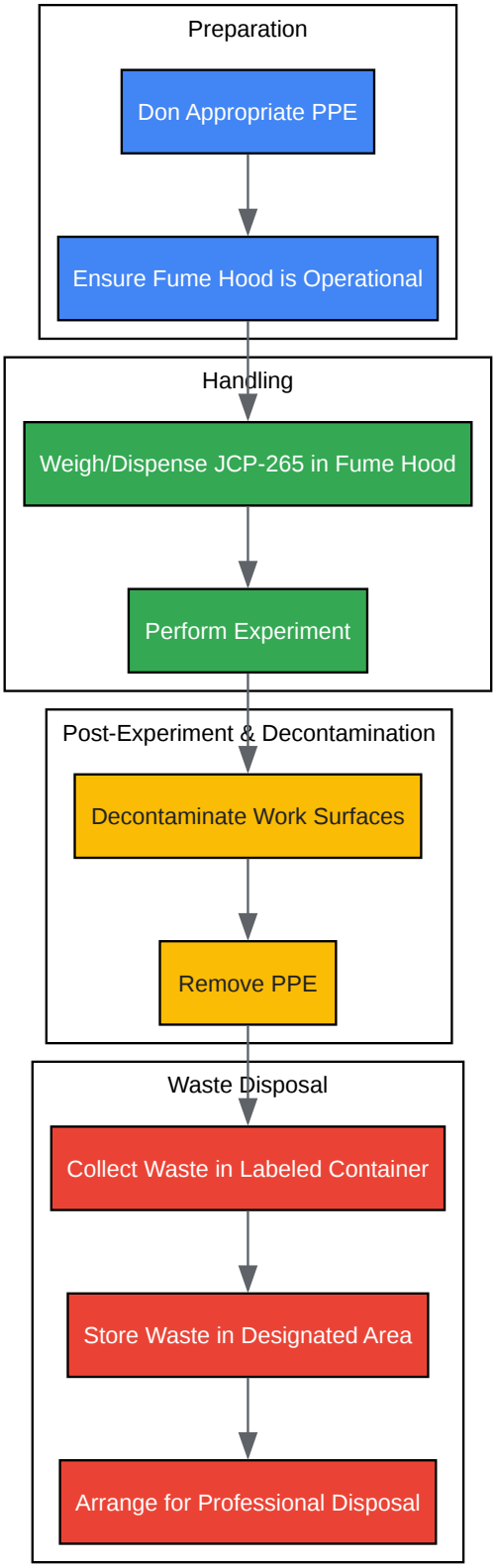
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- Disposal: Dispose of the waste material through a licensed professional waste disposal service. Adhere to all local, state, and federal regulations for chemical waste disposal. Do not dispose of **JCP-265** down the drain or in general waste.
- Container Disposal: Empty containers may retain product residue and should be treated as hazardous waste. Do not reuse empty containers.

Experimental Workflow Diagram

The following diagram outlines the essential workflow for the safe handling and disposal of **JCP-265** in a laboratory setting.

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Caption: Workflow for Safe Handling and Disposal of **JCP-265**.

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